

# Propanil-d5: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Propanil-d5

Cat. No.: B590479

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This technical guide provides an in-depth overview of **Propanil-d5**, a deuterated analog of the widely used herbicide Propanil. This document details its chemical properties, its application in analytical methodologies, and the biochemical pathways affected by its parent compound.

## Core Compound Data

**Propanil-d5** serves as an invaluable internal standard for the quantitative analysis of Propanil in various matrices. Its physical and chemical properties are summarized below.

Property	Value	Reference
CAS Number	1398065-82-1	[1]
Molecular Formula	C <sub>9</sub> H <sub>4</sub> D <sub>5</sub> Cl <sub>2</sub> NO	
Molecular Weight	223.11 g/mol	

## Analytical Applications and Experimental Protocols

**Propanil-d5** is predominantly utilized as an internal standard in analytical methods such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS) to ensure the accuracy and precision of Propanil quantification. Stable isotope-labeled standards are considered the gold standard in quantitative analysis as they exhibit similar physicochemical properties to the analyte, effectively compensating for variations during sample preparation and analysis.

# Experimental Protocol: Quantification of Propanil in Water Samples using LC-MS/MS with Propanil-d5 Internal Standard

This protocol is adapted from established environmental chemistry methods for the analysis of Propanil in aqueous samples.

1. Objective: To accurately quantify the concentration of Propanil in surface and drinking water samples using an LC-MS/MS system with **Propanil-d5** as an internal standard.

2. Materials and Reagents:

- Propanil analytical standard
- **Propanil-d5** internal standard
- LC-MS grade acetonitrile, methanol, and water
- Glacial acetic acid
- Syringe filters (0.45 µm)
- Standard laboratory glassware (volumetric flasks, pipettes, autosampler vials)

3. Standard Preparation:

- Stock Solutions: Prepare individual stock solutions of Propanil and **Propanil-d5** in a suitable organic solvent (e.g., methanol or acetonitrile) at a concentration of 100 µg/mL.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Propanil stock solution with a suitable solvent to cover the expected concentration range of the samples.
- Internal Standard Spiking Solution: Prepare a working solution of **Propanil-d5** at a fixed concentration. This solution will be added to all calibration standards and unknown samples.

4. Sample Preparation:

- Collect water samples in clean glass containers.
- Allow samples to reach room temperature.
- For each sample, transfer a known volume (e.g., 10 mL) into a clean tube.
- Spike each sample and calibration standard with a consistent volume of the **Propanil-d5** internal standard working solution.
- If necessary, filter the samples through a 0.45 µm syringe filter into autosampler vials for analysis.[\[2\]](#)

#### 5. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatography System: A high-performance liquid chromatography (HPLC) system capable of gradient elution.
  - Column: A reversed-phase C18 column (e.g., 100 x 2.0 mm, 3 µm particle size).[\[2\]](#)
  - Mobile Phase A: 0.1% acetic acid in water.[\[2\]](#)
  - Mobile Phase B: 0.1% acetic acid in methanol.[\[2\]](#)
  - Gradient Program: Optimized to achieve chromatographic separation of Propanil and its potential metabolites.
  - Injection Volume: 20 µL.
- Mass Spectrometer: A tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in positive ion mode.
  - Ion Transitions (MRM):
    - Propanil (Quantifier): m/z 218.1 → 162.1
    - Propanil (Qualifier): m/z 218.1 → 127.2

- **Propanil-d5**: Appropriate precursor and product ions for the deuterated standard would be selected based on its mass shift.

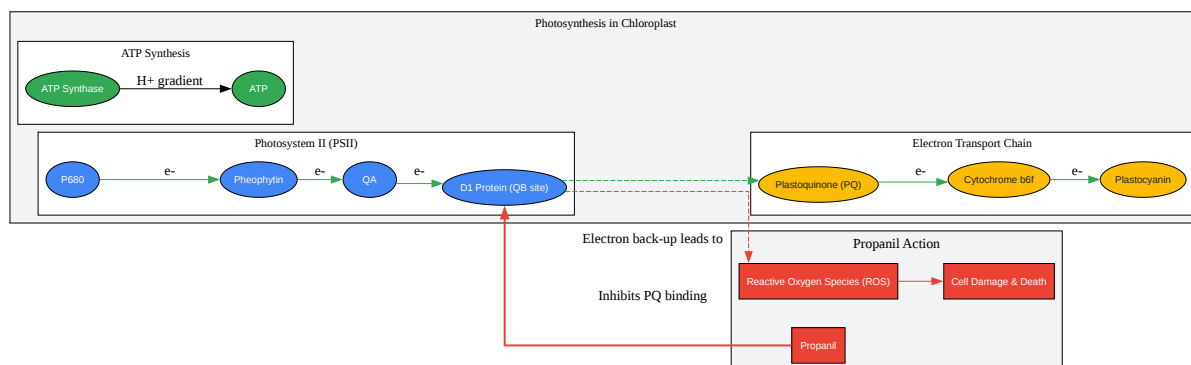
#### 6. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of Propanil to the peak area of **Propanil-d5** against the concentration of the calibration standards.
- Determine the concentration of Propanil in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Mechanism of Action: Signaling Pathway and Visualization

The herbicidal activity of Propanil, the parent compound of **Propanil-d5**, stems from its ability to inhibit photosynthesis in susceptible plants. Specifically, Propanil blocks the electron transport chain within Photosystem II (PSII), a critical component of the light-dependent reactions of photosynthesis.

Propanil binds to the D1 protein in the PSII complex, which prevents the binding of plastoquinone (PQ), the native electron acceptor. This blockage of electron flow leads to a cascade of events, including the cessation of ATP and NADPH production, which are essential for carbon fixation. The disruption of the electron transport chain also results in the formation of reactive oxygen species (ROS), which cause oxidative damage to cellular components and ultimately lead to cell death.

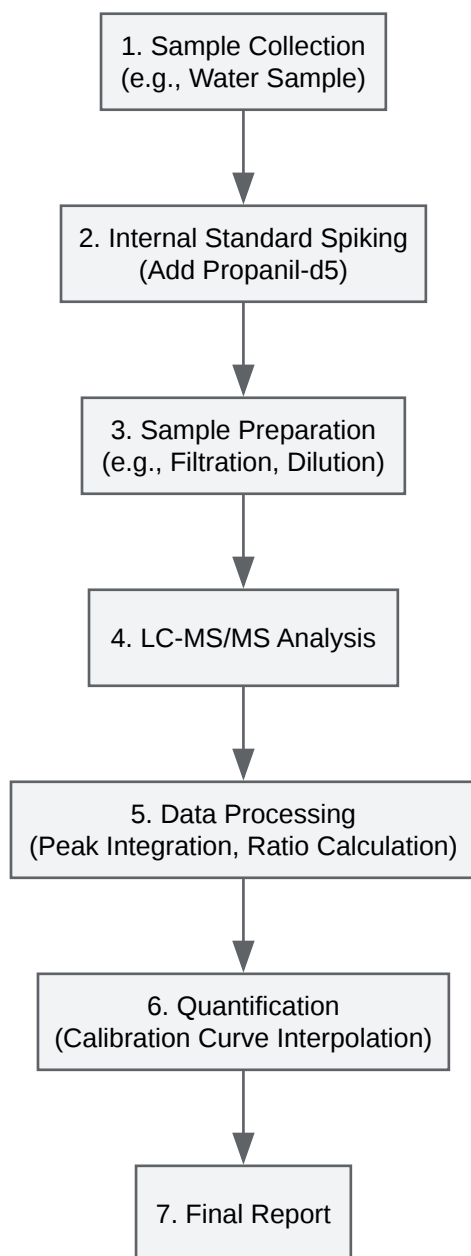


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Caption: Propanil's mode of action via inhibition of Photosystem II.

## Workflow for Propanil Analysis

The general workflow for the quantitative analysis of Propanil in environmental samples using **Propanil-d5** as an internal standard is depicted below.



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Caption: General workflow for Propanil quantification using an internal standard.

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## References

- 1. Propanil-d5 | CAS 1398065-82-1 | LGC Standards [lgcstandards.com]
- 2. epa.gov [epa.gov]
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